

2-Chloro-4-ethylpyridine molecular weight and formula

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Compound of Interest

Compound Name: 2-Chloro-4-ethylpyridine

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Technical Guide: 2-Chloro-4-ethylpyridine

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information on the chemical properties of **2-Chloro-4-ethylpyridine**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1]

Chemical Properties

The fundamental molecular characteristics of **2-Chloro-4-ethylpyridine** are summarized below.

Property	Value	References
Molecular Formula	C7H8ClN	^{[2][3][4][5]}
Molecular Weight	141.60 g/mol	^[4]
CAS Number	40325-11-9	^{[2][3][4]}

Experimental Protocols

Detailed experimental protocols for the use of **2-Chloro-4-ethylpyridine** are specific to the reaction in which it is being used. However, a general protocol for the characterization and confirmation of its molecular weight and formula is outlined below.

Objective: To confirm the molecular weight and formula of a sample of **2-Chloro-4-ethylpyridine**.

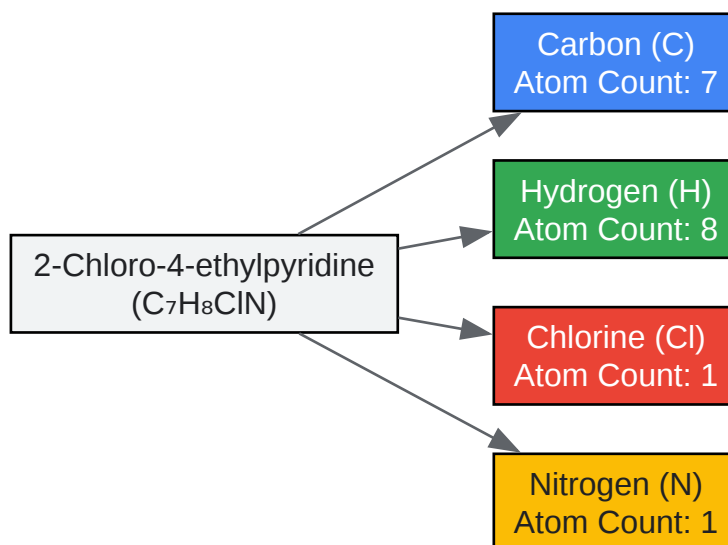
Methodology: Mass Spectrometry

- Sample Preparation:
 - Dissolve a small amount of the **2-Chloro-4-ethylpyridine** sample in a suitable volatile organic solvent (e.g., methanol or acetonitrile).
 - Prepare a dilute solution to avoid saturating the detector.
- Instrumentation:
 - Utilize a high-resolution mass spectrometer (e.g., Q-TOF, Orbitrap) for accurate mass determination.
 - Choose an appropriate ionization technique, such as Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI), suitable for the analyte.
- Data Acquisition:
 - Introduce the sample into the mass spectrometer.
 - Acquire the mass spectrum in a positive ion mode to observe the protonated molecule $[M+H]^+$.
 - Calibrate the instrument using a known standard to ensure high mass accuracy.
- Data Analysis:
 - Identify the peak corresponding to the protonated molecule.
 - The expected m/z for $[C_7H_8ClN + H]^+$ would be approximately 142.042.
 - Compare the experimentally measured accurate mass to the theoretical mass calculated from the elemental formula (C_7H_8ClN).

- The isotopic pattern of the molecule, particularly the presence of chlorine (with its characteristic ~3:1 ratio of ^{35}Cl and ^{37}Cl isotopes), should be observed and will further confirm the elemental composition.

Visualizations

The following diagram illustrates the elemental composition of **2-Chloro-4-ethylpyridine** based on its molecular formula.



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Elemental composition of **2-Chloro-4-ethylpyridine**.

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- To cite this document: BenchChem. [2-Chloro-4-ethylpyridine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b016415#2-chloro-4-ethylpyridine-molecular-weight-and-formula>]

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